

Part 1: Chemical Identity & Structural Distinctions

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Compound of Interest

Compound Name: *Monoeicosanoin*

CAS No.: 30208-87-8

Cat. No.: B1229841

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To ensure experimental precision, one must distinguish **Monoeicosanoin** from other C20-MAGs often conflated in literature due to nomenclature ambiguities.

Parameter	Monoeicosanoin (Target)	2-Arachidonoylglycerol (2-AG)
Common Name	1-Monoeicosanoin; 1-Monoarachidin	2-AG; 2-Arachidonin
Chemical Structure	Glycerol backbone + C20:0 (Saturated)	Glycerol backbone + C20:4 (Polyunsaturated)
CAS Number	50906-68-8 (1-isomer)	53847-30-6
Primary Function	Structural lipid, LNP stabilizer, Metabolic intermediate	Endocannabinoid signaling (CB1/CB2 agonist)
Phase Behavior	High melting point (Solid at RT); Rigidifies membranes	Liquid at RT; Increases membrane fluidity

Critical Note: "**Monoeicosanoin**" strictly refers to the C20:0 saturated derivative. Researchers investigating inflammatory signaling or endocannabinoid pathways should refer to 2-Arachidonoylglycerol.

Part 2: Biosynthesis and Metabolic Pathways

Monoeicosanoin is not synthesized by a dedicated "**Monoeicosanoin** synthase." Instead, it arises through the intersection of fatty acid elongation and general glycerolipid metabolism.

The Precursor Pathway: Fatty Acid Elongation

Before incorporation into the glycerol backbone, the C20:0 acyl chain (Arachidic acid) must be generated.

- Substrate: Stearoyl-CoA (C18:0).
- Enzyme: ELOVL (Elongation of Very Long Chain Fatty Acids) proteins, specifically ELOVL1/3/6, catalyze the condensation of Malonyl-CoA with C18:0-CoA.
- Product: Arachidoyl-CoA (C20:0-CoA).

Biosynthetic Routes (Anabolic)

Monoeicosanoin is generated via two primary mechanisms:

A. De Novo Glycerolipid Synthesis (Minor Pathway)

- Mechanism: Glycerol-3-Phosphate Acyltransferase (GPAT) esterifies Arachidoyl-CoA to the sn-1 position of glycerol-3-phosphate.
- Constraint: GPAT isoforms generally prefer C16:0 or C18:1. C20:0 incorporation is rate-limited by substrate specificity, making **Monoeicosanoin** a minor species in biological membranes relative to palmitic/stearic derivatives.

B. Lipolytic Generation (Major Pathway)

- Mechanism: Sequential hydrolysis of Trieicosanoin (TAG containing C20:0) or Dieicosanoin.
- Enzymes:

- ATGL (Adipose Triglyceride Lipase): Hydrolyzes TAG to DAG.
- HSL (Hormone-Sensitive Lipase): Hydrolyzes DAG to MAG (**Monoeicosanoin**).

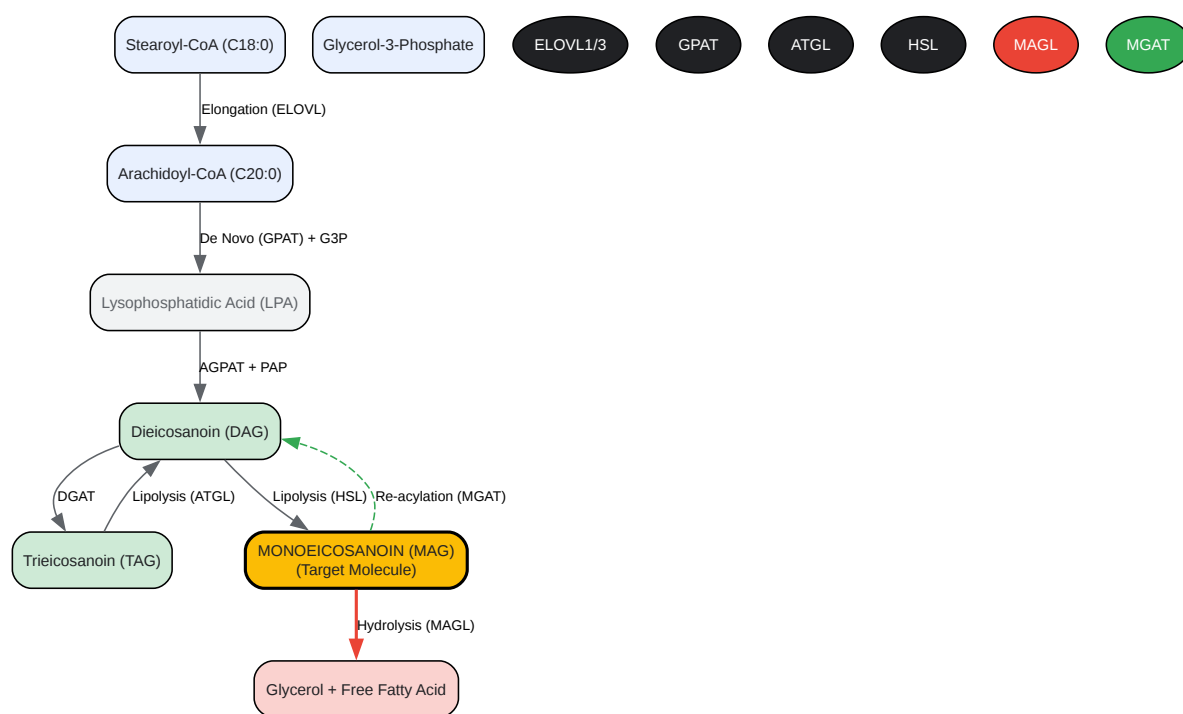
Catabolic Fate

Once generated, **Monoeicosanoin** faces three metabolic fates:

- Hydrolysis (Clearance): Monoacylglycerol Lipase (MAGL) cleaves the ester bond, releasing free Arachidic Acid and Glycerol.
- Re-acylation (Storage): Monoacylglycerol Acyltransferase (MGAT) re-esterifies it with acyl-CoA to form Dieicosanoin (DAG), which is then converted to TAG by DGAT. This is the dominant pathway in the intestinal enterocyte during lipid absorption.
- Phosphorylation (Signaling/LPA Synthesis): Acylglycerol Kinase (AGK) can phosphorylate the free hydroxyl group to form Lysophosphatidic Acid (LPA-20:0), a potent mitogenic signaling molecule.

Part 3: Pathway Visualization

The following diagram illustrates the metabolic flux of **Monoeicosanoin**, highlighting its generation from elongation products and its turnover by lipases.



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Caption: Metabolic flux of **Monoeicosanoin** showing biosynthesis via elongation/lipolysis and degradation by MAGL.

Part 4: Pharmaceutical Relevance (Drug Development)

In drug development, particularly for mRNA therapeutics, **Monoeicosanoin** is valued not for its biology, but for its physicochemical properties.

Lipid Nanoparticle (LNP) Engineering

Monoeicosanoin acts as a "Helper Lipid" or structural surfactant in LNP formulations.

- **T_m Modulation:** The long saturated chain (C20:0) confers a high phase transition temperature ($T_m > 60^\circ\text{C}$). Incorporating **Monoeicosanoin** increases the rigidity of the LNP bilayer, preventing premature leakage of payload (e.g., mRNA) in circulation.
- **Stability:** Unlike unsaturated lipids (e.g., DOPE), **Monoeicosanoin** is resistant to oxidation, extending the shelf-life of the formulation.

Experimental Protocol: Chemical Synthesis of 1-Monoeicosanoin

For research requiring high-purity standards (non-biological source).

Reagents:

- Isopropylidene glycerol (Solketal).
- Arachidoyl chloride (C20:0-Cl).
- Pyridine (Catalyst).
- Hydrochloric acid (Deprotection).

Workflow:

- **Acylation:** React Solketal (protected glycerol) with Arachidoyl chloride in the presence of pyridine/DCM at 0°C .
 - Reaction: $\text{Solketal} + \text{C20-Cl} \rightarrow \text{1,2-O-isopropylidene-3-arachidoylglycerol}$.
- **Deprotection:** Add 1M HCl/MeOH and stir at room temperature for 4 hours to cleave the acetonide group.
- **Purification:** Recrystallize from hexane/ethanol.

- Validation: Verify structure via $^1\text{H-NMR}$ (Doublet at δ 4.15 ppm for sn-1 protons) and Mass Spec (m/z 387.6 $[\text{M}+\text{H}]^+$).

Part 5: Analytical Methodology

Protocol: Extraction and Quantification from Biological Matrices

Step	Procedure	Rationale
1. Lysis	Homogenize tissue in PBS with MAGL Inhibitor (e.g., JZL184).	Prevents ex vivo hydrolysis of Monoecosanoin by endogenous lipases.
2. Extraction	Add 3mL Chloroform:Methanol (2:1 v/v) + Internal Standard (d5-MAG). Vortex 1 min.	Folch extraction partitions neutral lipids (MAGs) into the organic phase.
3. Separation	Centrifuge 2000xg, 5 min. Collect lower organic phase. Dry under N_2 .	Removes aqueous contaminants.
4. Analysis	LC-MS/MS (ESI+). Column: C18 Reverse Phase. Mobile Phase: ACN/Water (with Ammonium Formate).	C20:0 MAG elutes later than C16/C18 MAGs due to hydrophobicity.
5. Detection	Monitor MRM transition: 387.3 $\rightarrow$ 269.3 (Loss of glycerol headgroup).	Specific quantification of the C20:0 parent ion.

References

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